

# Application Notes and Protocols: Tripotassium;methyl(trioxido)silane for Waterproofing Mineral Materials

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## Compound of Interest

Compound Name: *tripotassium;methyl(trioxido)silane*

Cat. No.: *B3423765*

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These application notes provide a comprehensive overview of **tripotassium;methyl(trioxido)silane**, also commonly known as potassium methyl silicate, for waterproofing various mineral-based materials. This document details the chemical properties, mechanism of action, application guidelines, and standardized testing protocols to evaluate the efficacy of this treatment.

## Introduction

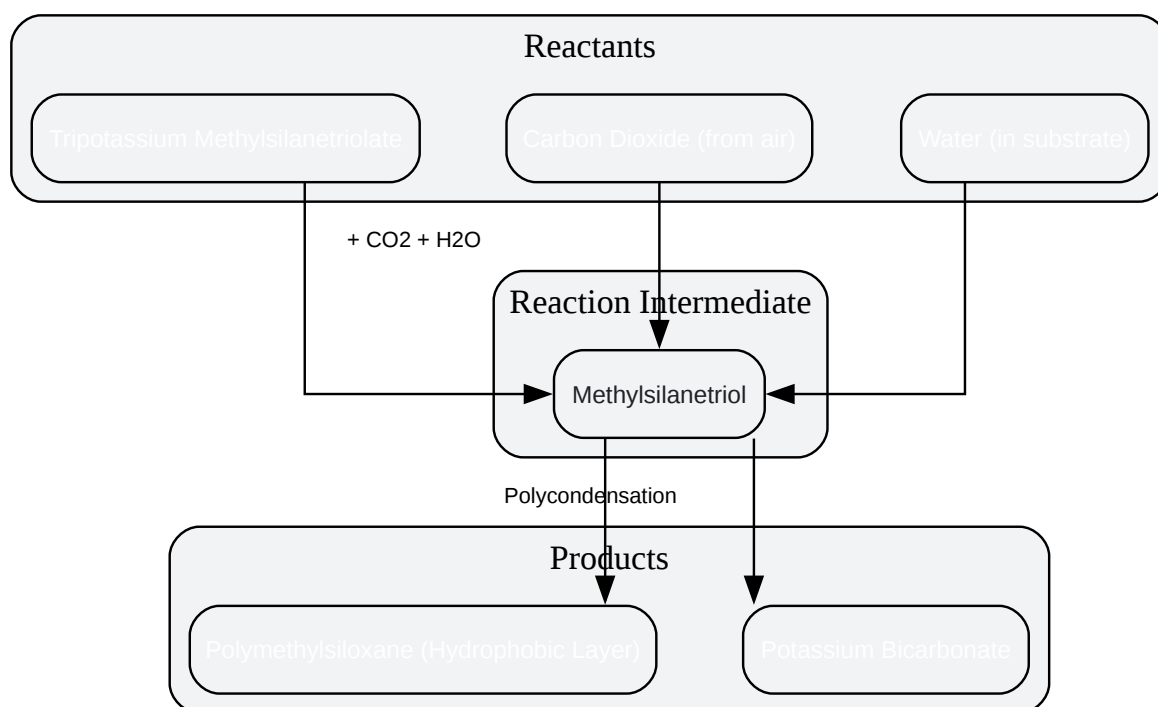
**Tripotassium;methyl(trioxido)silane** is a water-soluble organosilicon compound extensively used in the construction and materials science fields to impart water repellency to porous mineral substrates.[1][2] When applied, it penetrates the substrate and undergoes a chemical reaction to form a durable, hydrophobic barrier. This treatment significantly reduces water absorption, thereby mitigating issues such as freeze-thaw damage, efflorescence, and the growth of microorganisms.[1][3][4] The treatment is colorless, non-yellowing, and breathable, preserving the natural appearance of the substrate.[1][3]

## Chemical Properties and Mechanism of Action

**Tripotassium;methyl(trioxido)silane** is supplied as an aqueous solution. The waterproofing effect is achieved through a chemical reaction with atmospheric carbon dioxide (CO<sub>2</sub>). Upon

application, the potassium methyl silicate reacts with  $\text{CO}_2$  to form a polymethylsilicic acid, which then polymerizes to create a stable, water-repellent silicone resin network within the pores of the mineral substrate.[2][3] This hydrophobic layer dramatically increases the contact angle of water on the surface, preventing water ingress while still allowing for water vapor permeability.

The overall chemical transformation can be visualized as follows:



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Caption: Chemical reaction pathway of **tripotassium;methyl(trioxido)silane**.

## Application Guidelines

For optimal performance, proper surface preparation and application are crucial. The following are general guidelines for applying **tripotassium;methyl(trioxido)silane** to mineral surfaces.

### 3.1. Surface Preparation

- **Cleaning:** The substrate must be clean, dry, and free of dust, dirt, oil, grease, efflorescence, and any previous coatings.
- **Repairs:** Any cracks or defects in the substrate should be repaired prior to application.
- **Moisture Content:** The surface should be dry to allow for maximum penetration of the waterproofing agent.

### 3.2. Application

- **Dilution:** The concentrated product is typically diluted with water to a concentration of 3% solids or less before application. It is recommended to perform a small test patch to determine the optimal concentration for a specific substrate.<sup>[5]</sup>
- **Method:** The diluted solution can be applied using a low-pressure sprayer, brush, or roller.
- **Coverage:** Application should be to the point of saturation, ensuring even coverage.
- **Curing:** The treated surface should be allowed to dry for at least 24 hours to ensure the chemical reaction is complete and maximum water repellency is achieved.<sup>[5]</sup> Protect the treated surface from rain during the curing period.<sup>[2]</sup>

## Performance Data

The effectiveness of **tripotassium;methyl(trioxido)silane** as a waterproofing agent has been demonstrated through various studies. The following tables summarize key performance data.

Table 1: Water Absorption Reduction

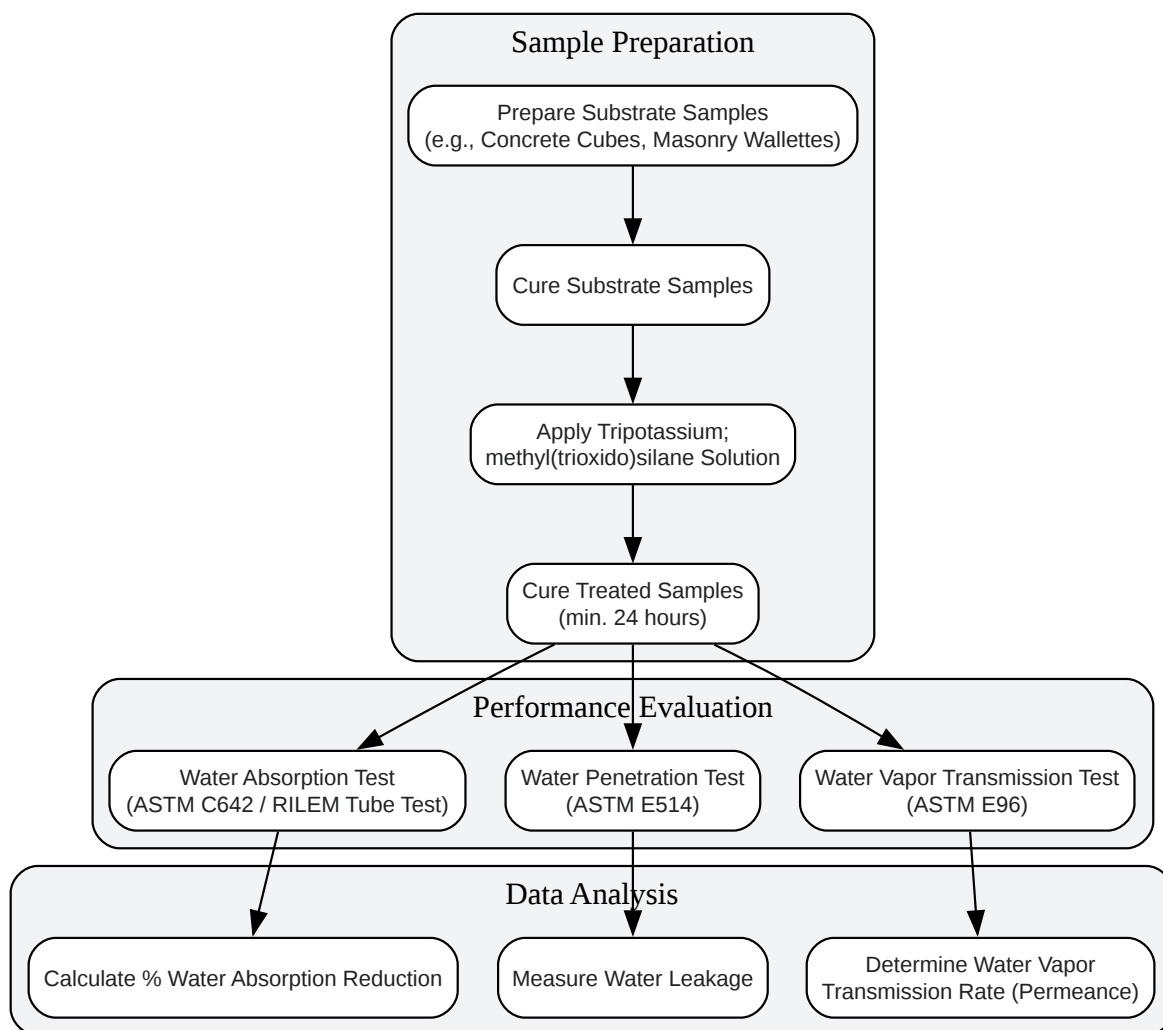
Substrate	Test Method	Water Absorption (Untreated)	Water Absorption (Treated)	Reduction in Water Absorption	Reference
Concrete	Lab Study	-	-	70-80%	[6]
Ancient Building Wall	Field Study	18%	2.3%	87.2%	[6]
Concrete for Ballastless Track	ASTM C642 (14-day immersion)	~2.5%	~0.89%	~64.4%	[7]

Table 2: Surface Hydrophobicity

Substrate	Test Method	Contact Angle (Untreated)	Contact Angle (Treated)	Reference
Ceramic Roof Tiles	Contact Angle Goniometry	-	130-135°	[2]
Concrete	Contact Angle Goniometry	Hydrophilic	Hydrophobic	[7]

## Experimental Protocols

To quantitatively evaluate the performance of **tripotassium;methyl(trioxido)silane**, standardized testing methodologies are employed. Below are detailed protocols for key experiments.



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Caption: General experimental workflow for evaluating waterproofing efficacy.

### 5.1. Water Absorption of Hardened Concrete (ASTM C642)

This test method determines the density, absorption, and voids in hardened concrete.

- Apparatus: Balance, oven, container for immersion.

- Procedure:
  - Prepare concrete specimens (cores or cubes).
  - Dry the specimens in an oven at 100-110°C for at least 24 hours until a constant mass (Mass A) is achieved.
  - Immerse the dried specimens in water at approximately 21°C for not less than 48 hours.
  - Remove the specimens, surface-dry with a towel, and determine the saturated-surface-dry mass (Mass B).
  - Place the saturated specimens in a suitable container and boil in water for 5 hours.
  - Allow the specimens to cool for at least 14 hours to a final temperature of 20-25°C.
  - Surface-dry the boiled specimens and determine the saturated-surface-dry mass after boiling (Mass C).
  - Suspend the saturated-boiled specimen in water and determine its apparent mass in water (Mass D).
- Calculation:
  - Absorption after immersion (%) =  $[(B - A) / A] \times 100$
  - Absorption after immersion and boiling (%) =  $[(C - A) / A] \times 100$

## 5.2. Water Penetration and Leakage Through Masonry (ASTM E514)

This laboratory test evaluates the resistance of masonry to water penetration under simulated wind-driven rain.<sup>[8][9][10][11][12]</sup>

- Apparatus: Test chamber with a water spray system and a means of applying a specified air pressure.
- Procedure:

- Construct a masonry wall specimen to be tested.
- Mount the specimen in the test chamber.
- Apply a continuous water spray to the exterior face of the specimen at a specified rate.
- Simultaneously, apply a specified constant air pressure difference across the specimen.
- The test duration is typically 4 hours.
- Observe and record the time and location of any water leakage on the back (unexposed) face of the specimen.
- Data Presentation: The results are reported as the time to initial leakage and the total volume of water collected at the back of the specimen over the test period.

### 5.3. Water Absorption of Building Materials (RILEM Tube Test)

This in-situ or laboratory test measures the rate of water absorption of a material's surface.[\[13\]](#)  
[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Apparatus: Graduated glass tube (RILEM tube), putty or sealant.
- Procedure:
  - Select a representative area on the material surface.
  - Affix the RILEM tube to the surface using the putty, ensuring a watertight seal.
  - Fill the tube with water to the zero mark.
  - Record the volume of water absorbed by the material at specified time intervals (e.g., 5, 10, 20, 30, 60 minutes).
- Data Presentation: The results are typically plotted as the cumulative volume of absorbed water versus time. The rate of water absorption can be calculated from the slope of this curve.

### 5.4. Water Vapor Transmission of Materials (ASTM E96)

This test measures the rate at which water vapor passes through a material.<sup>[20][21][22][23][24]</sup>

- Apparatus: Test dish, controlled temperature and humidity chamber, desiccant (for Method A) or distilled water (for Method B).
- Procedure (Desiccant Method - Method A):
  - Place a desiccant (e.g., anhydrous calcium chloride) in the test dish.
  - Seal the material specimen to the open mouth of the dish.
  - Place the assembly in a controlled atmosphere with a specified temperature and humidity.
  - Periodically weigh the assembly to determine the rate of water vapor movement through the specimen into the desiccant.
- Procedure (Water Method - Method B):
  - Fill the test dish with distilled water to a specified level.
  - Seal the material specimen to the open mouth of the dish.
  - Place the assembly in a controlled atmosphere.
  - Periodically weigh the assembly to determine the rate of water vapor movement from the water through the specimen.
- Calculation: The water vapor transmission (WVT) rate is calculated from the rate of weight change, the area of the specimen, and the vapor pressure difference across the specimen. The permeance is then calculated from the WVT rate.

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## References



- 1. [atamankimya.com](http://atamankimya.com) [[atamankimya.com](http://atamankimya.com)]
- 2. [elkaysilicones.com](http://elkaysilicones.com) [[elkaysilicones.com](http://elkaysilicones.com)]
- 3. [nbinno.com](http://nbinno.com) [[nbinno.com](http://nbinno.com)]
- 4. Potassium methyl silicate - Supreme Silicones - India [[supremesilicones.com](http://supremesilicones.com)]
- 5. Potassium Methyl Silicate The Core of Waterproof Coatings [[silways.com](http://silways.com)]
- 6. The role of potassium methyl silicate in building waterproofing - IOTA CORPORATION LTD. [[iotachem.com](http://iotachem.com)]
- 7. [docs.lib.purdue.edu](http://docs.lib.purdue.edu) [[docs.lib.purdue.edu](http://docs.lib.purdue.edu)]
- 8. [store.astm.org](http://store.astm.org) [[store.astm.org](http://store.astm.org)]
- 9. [standards.iteh.ai](http://standards.iteh.ai) [[standards.iteh.ai](http://standards.iteh.ai)]
- 10. [img.antpedia.com](http://img.antpedia.com) [[img.antpedia.com](http://img.antpedia.com)]
- 11. ASTM E514 - Water Penetration and Leakage Through Masonry [[appliedtesting.com](http://appliedtesting.com)]
- 12. [store.astm.org](http://store.astm.org) [[store.astm.org](http://store.astm.org)]
- 13. [gobrick.com](http://gobrick.com) [[gobrick.com](http://gobrick.com)]
- 14. RILEM Tube Test Procedures: Ultimate Guide – PROSOCO [[prosoco.com](http://prosoco.com)]
- 15. [scribd.com](http://scribd.com) [[scribd.com](http://scribd.com)]
- 16. Measurement of Water Absorption Under Low Pressure RILEM Test Method [[prosoco.com](http://prosoco.com)]
- 17. [conproco.com](http://conproco.com) [[conproco.com](http://conproco.com)]
- 18. [abceramic.in](http://abceramic.in) [[abceramic.in](http://abceramic.in)]
- 19. CRDEssay: RILEM tube: measurement of water absorption of masonry walls [[users.encs.concordia.ca](http://users.encs.concordia.ca)]
- 20. Water Vapor Transmission Test ASTM E96 for Textiles [[darongtester.com](http://darongtester.com)]
- 21. Water Vapor Transmission ASTM E96 [[intertek.com](http://intertek.com)]
- 22. [matestlabs.com](http://matestlabs.com) [[matestlabs.com](http://matestlabs.com)]
- 23. ASTM E96: Water Vapor Testing Explained [Video] - ANSI Blog [[blog.ansi.org](http://blog.ansi.org)]
- 24. [ametekmocon.com](http://ametekmocon.com) [[ametekmocon.com](http://ametekmocon.com)]
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